

Personal protective equipment for handling DMT-2'-F-Bz-dA

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Compound of Interest

Compound Name: DMT-2'-F-Bz-dA

Cat. No.: B189298

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Essential Safety and Handling Guide for DMT-2'-F-Bz-dA

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This document provides critical safety and logistical information for the handling of **DMT-2'-F-Bz-dA** (N-Benzoyl-5'-O-[bis(4-methoxyphenyl)(phenyl)methyl]-3'-O-[(2-cyanoethoxy)(diisopropylamino)phosphino]-2'-deoxy-2'-fluoroadenosine), a nucleoside analogue utilized in oligonucleotide synthesis. Adherence to these guidelines is essential to ensure personal safety and maintain the integrity of your research.

Hazard Identification and Personal Protective Equipment (PPE)

DMT-2'-F-Bz-dA is classified with specific hazards that necessitate the use of appropriate personal protective equipment. The compound is harmful if swallowed, causes skin and serious eye irritation, and may lead to respiratory irritation^[1].

Table 1: Required Personal Protective Equipment (PPE)

| Protection Type | Specific Recommendation | Rationale |
|--------------------------|--|---|
| Eye/Face Protection | Chemical safety goggles and face shield. | Protects against splashes and dust that can cause serious eye irritation[1]. |
| Hand Protection | Chemical-resistant gloves (e.g., nitrile rubber). | Prevents skin contact which can cause irritation[1]. |
| Skin and Body Protection | Laboratory coat and other protective clothing as needed. | Provides a barrier against accidental skin exposure[1]. |
| Respiratory Protection | Use in a well-ventilated area. If dust or aerosols are generated, use a NIOSH-approved respirator. | Prevents inhalation of dust or aerosols that may cause respiratory irritation[1]. |

Safe Handling and Storage Protocols

Proper handling and storage are crucial to minimize exposure risk and maintain the chemical's stability.

Table 2: Handling and Storage Guidelines

| Guideline Category | Procedure |
|--------------------|--|
| Handling | Avoid breathing dust, fumes, gas, mist, vapors, or spray. Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product. Use only outdoors or in a well-ventilated area. |
| Storage | Store in a tightly closed container in a cool, dry, and well-ventilated place. Recommended storage temperature is -20°C. |

Emergency and Disposal Procedures

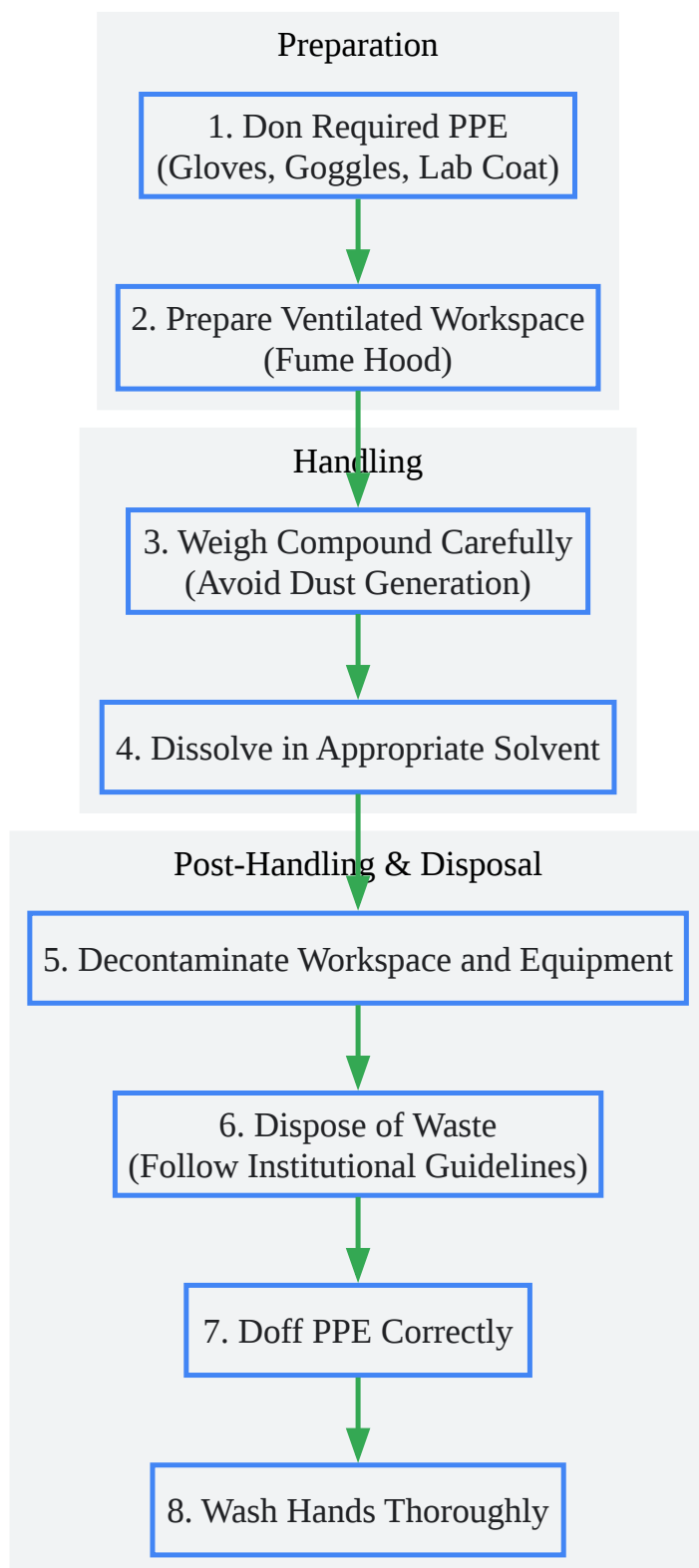
In the event of an emergency, immediate and appropriate action is critical.

Table 3: Emergency and Disposal Plans

| Situation | Action |
|--------------|--|
| If Swallowed | Rinse mouth. Call a poison center or doctor if you feel unwell. |
| If on Skin | Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. |
| If Inhaled | Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell. |
| If in Eyes | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. |
| Spill | Use personal protective equipment. Avoid dust formation. Sweep up and shovel. Keep in suitable, closed containers for disposal. |
| Disposal | Dispose of contents/container in accordance with local, regional, national, and international regulations. |

Experimental Workflow: Safe Handling of DMT-2'-F-Bz-dA

The following diagram outlines the standard operating procedure for the safe handling of **DMT-2'-F-Bz-dA** from receipt to disposal.



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Caption: Safe handling workflow for **DMT-2'-F-Bz-dA**.

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References

- 1. szabo-scandic.com [szabo-scandic.com]
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